

# Personal protective equipment for handling Volvalerenic acid A

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## Compound of Interest

Compound Name: Volvalerenic acid A

Cat. No.: B2418958

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## Safe Handling and Disposal Protocol for Volvalerenic Acid A

This document provides essential safety, handling, and disposal procedures for **Volvalerenic acid A**, designed for researchers, scientists, and drug development professionals. The following guidelines are critical for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**Volvalerenic acid A** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Adherence to proper PPE protocols is mandatory to prevent exposure.

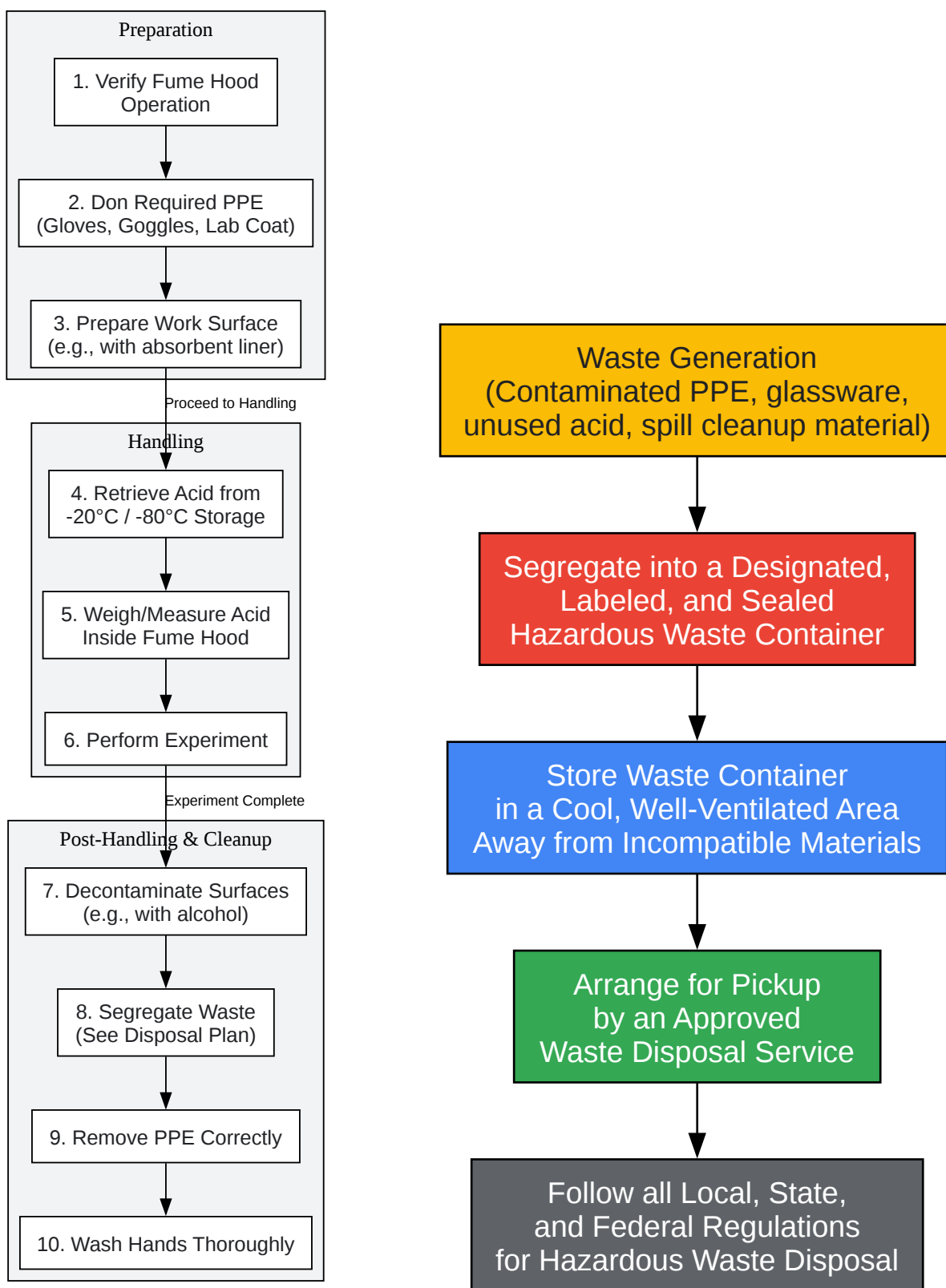
Summary of Required PPE and Storage Conditions

Parameter	Specification	Source
Eye Protection	Safety goggles with side-shields.	[1][2]
Hand Protection	Protective gloves (Nitrile rubber recommended).	[1][2][3]
Glove Thickness: >0.11 mm.	[3]	
Breakthrough Time: >480 minutes.	[3]	
Body Protection	Impervious clothing or lab coat.	[1]
Respiratory Protection	Required when dust or aerosols may be generated. Use a full-face particle respirator (N99/P2) or a suitable equivalent.	[1][2]
Storage (Powder)	Long-term: -20°C in a tightly sealed container.	[1][4]
Storage (in Solvent)	Long-term: -80°C in a tightly sealed container.	[1][5]
Storage (Short-term)	2-8°C.	[2]

## Operational Plan: Step-by-Step Handling Procedure

Personnel must handle **Volvalerenic acid A** in a designated area, such as a chemical fume hood, to minimize inhalation exposure[1].

### Preparation and Handling Workflow



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